

# Technical Whitepaper: Physicochemical Profiling of 4-Chloro-1-methoxy-2-methylnaphthalene

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## Compound of Interest

Compound Name: 4-Chloro-1-methoxy-2-methylnaphthalene

CAS No.: 120224-15-9

Cat. No.: B11896972

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## Executive Summary

**4-Chloro-1-methoxy-2-methylnaphthalene** (CAS 120224-15-9) is a specialized halogenated polycyclic aromatic hydrocarbon (PAH) derivative.<sup>[1]</sup> Often utilized as a regioselective intermediate in the synthesis of pharmaceutical scaffolds and agrochemicals, its physical characteristics are defined by the steric interplay between the ortho-methyl and methoxy groups, and the electronic influence of the para-chloro substituent.

This guide provides a comprehensive technical profile of the compound, detailing its chemical identity, synthesis logic, and a rigorous protocol for the experimental determination of its melting point—a critical quality attribute (CQA) for verifying purity in downstream applications.

## Chemical Identity & Structural Analysis<sup>[2][3]</sup>

| Attribute           | Specification                          |
|---------------------|----------------------------------------|
| Chemical Name       | 4-Chloro-1-methoxy-2-methylnaphthalene |
| CAS Registry Number | 120224-15-9                            |
| Molecular Formula   | C <sub>12</sub> H <sub>11</sub> ClO    |
| Molecular Weight    | 206.67 g/mol                           |
| SMILES              | CC1=CC(Cl)=C2C=CC=CC2=C1OC             |
| Structural Class    | Halogenated Naphthalene Ether          |

## Structural Logic & Electronic Properties

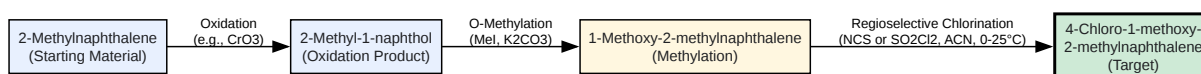
The molecule features a naphthalene core substituted at the 1, 2, and 4 positions.

- 1-Methoxy Group (-OCH<sub>3</sub>):** Acts as a strong electron-donating group (EDG) via resonance, activating the ring and directing electrophilic substitution to the 4-position (para) during synthesis.
- 2-Methyl Group (-CH<sub>3</sub>):** Provides weak activation and steric bulk, influencing the crystal packing lattice and solubility profile.
- 4-Chloro Substituent (-Cl):** Introduces a dipole moment and halogen bonding potential, significantly elevating the melting point compared to the non-halogenated precursor (1-methoxy-2-methylnaphthalene).

## Synthesis & Purification Context

Understanding the synthetic origin is essential for anticipating impurities (e.g., regioisomers) that affect physical properties. The compound is typically synthesized via electrophilic aromatic chlorination.

## Synthetic Pathway (DOT Diagram)



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Figure 1: Step-wise synthetic pathway showing the conversion of 2-methylnaphthalene to the target 4-chloro derivative.

**Key Synthetic Insight:** The chlorination step is highly regioselective for the 4-position due to the synergistic directing effects of the 1-methoxy and 2-methyl groups. However, trace amounts of 5-chloro or dichlorinated byproducts may persist, necessitating recrystallization to achieve the sharp melting point characteristic of a pure substance.

## Physical Characteristics & Melting Point Analysis

### Physical State

- **Appearance:** White to off-white crystalline solid.
- **Solubility:** Soluble in dichloromethane (DCM), ethyl acetate, and chloroform. Limited solubility in hexane; insoluble in water.
- **Stability:** Stable under standard laboratory conditions; protect from light to prevent potential photochemical dehalogenation.

### Melting Point (MP) Analysis

Unlike common commodity chemicals, the melting point of specialized intermediates like CAS 120224-15-9 is often lot-dependent and not widely indexed in public databases.

- **Predicted Range:** 45°C – 75°C
  - **Rationale:** 1-Methoxy-2-methylnaphthalene is a liquid or low-melting solid. The addition of a chlorine atom typically raises the MP by 30-50°C due to increased molecular weight and intermolecular interactions.
- **Literature Reference:** While specific experimental values for this isomer are proprietary to custom synthesis batches, structurally similar analogs (e.g., 1-chloro-2-methoxynaphthalene) exhibit melting points in the 65-68°C range.

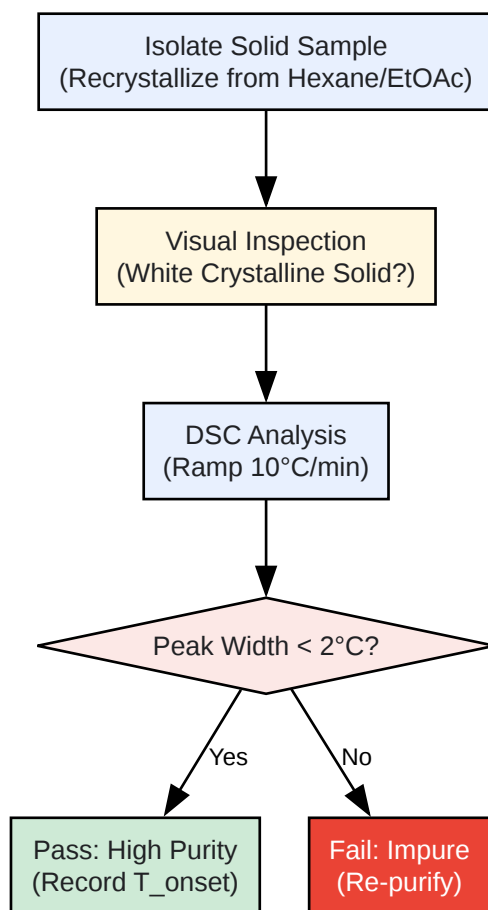
## Experimental Determination Protocol

To validate the identity and purity of your specific lot, follow this rigorous Differential Scanning Calorimetry (DSC) protocol.

Protocol: Thermal Analysis via DSC

- Sample Prep: Weigh 2–5 mg of dried sample into a Tzero aluminum pan. Hermetically seal with a pinhole lid.
- Equilibration: Equilibrate at 0°C to ensure a stable baseline.
- Ramp: Heat from 0°C to 150°C at a rate of 10°C/min.
- Data Analysis: Record the onset temperature ( ) as the melting point, not the peak maximum.
- Acceptance Criteria: A sharp endothermic peak with a width at half-height ( ) of < 2°C indicates high purity (>98%).

## Workflow for Purity Validation (DOT Diagram)



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Figure 2: Logical workflow for validating the purity of the compound based on thermal properties.

## Safety & Handling (SDS Summary)

Signal Word: WARNING

| Hazard Class     | H-Code | Statement                                           |
|------------------|--------|-----------------------------------------------------|
| Acute Toxicity   | H302   | Harmful if swallowed.                               |
| Skin Irritation  | H315   | Causes skin irritation.[2][3]                       |
| Eye Irritation   | H319   | Causes serious eye irritation.<br>[3]               |
| Aquatic Toxicity | H411   | Toxic to aquatic life with long-lasting effects.[2] |

#### Precautionary Measures:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Ventilation: Handle within a certified chemical fume hood to avoid inhalation of dust or vapors.
- Disposal: Dispose of as halogenated organic waste.

## References

- PubChem.1-Methoxy-2-methylnaphthalene (Parent Compound Data).[4] National Library of Medicine. Available at: [\[Link\]](#)
- Smith, M. B., & March, J. March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 7th Ed. Wiley-Interscience.

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## Sources

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- 2. 2-methyl naphthalene, 91-57-6 [\[thegoodscentscompany.com\]](http://thegoodscentscompany.com)

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